

A Comparative Structural Analysis: 4-Amino-5-bromonicotinic Acid vs. 5-bromonicotinic Acid

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Compound of Interest

Compound Name: 4-Amino-5-bromonicotinic acid

Cat. No.: B1287460

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For researchers and professionals in the field of drug development and medicinal chemistry, a nuanced understanding of how subtle molecular modifications impact the overall structural and electronic properties of a molecule is paramount. This guide provides a detailed comparative analysis of **4-Amino-5-bromonicotinic acid** and 5-bromonicotinic acid, highlighting the influence of the amino group on the pyridine ring system. The inclusion of an amino group at the 4-position introduces significant changes to the molecule's electronic distribution, hydrogen bonding capabilities, and overall reactivity, which are critical considerations in the design of novel pharmaceutical agents.

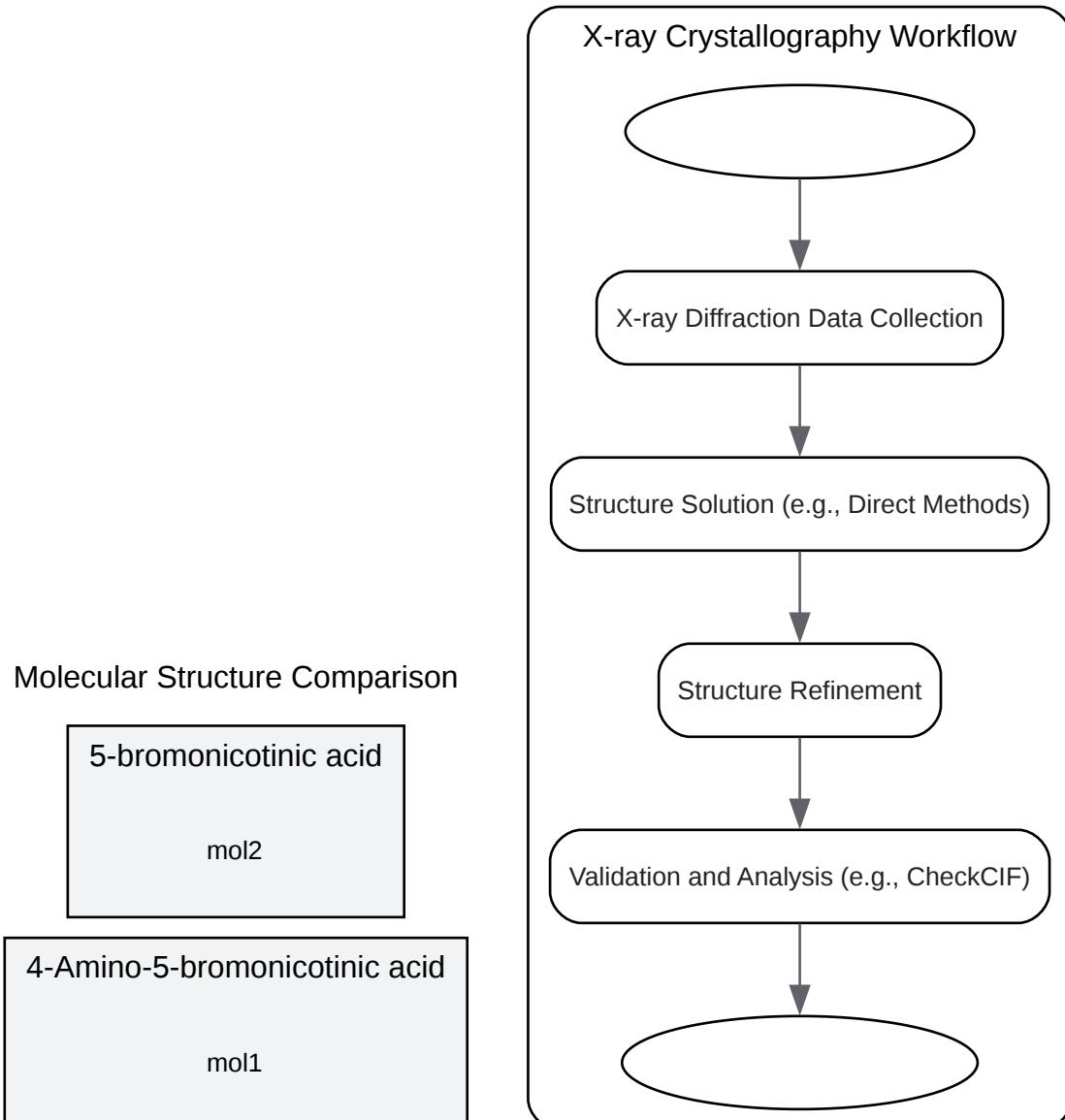
Physicochemical Properties: A Head-to-Head Comparison

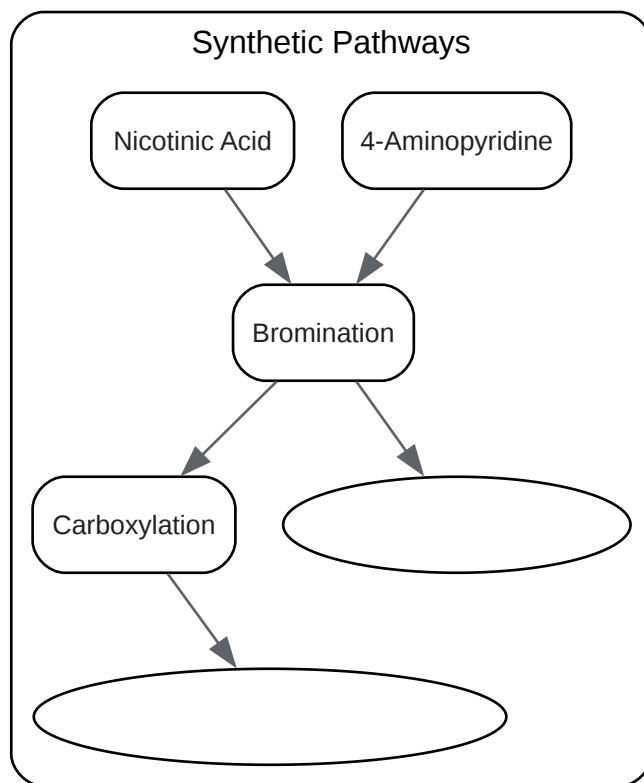
The introduction of an amino group at the 4-position in 5-bromonicotinic acid to form **4-Amino-5-bromonicotinic acid** results in notable shifts in its fundamental physicochemical properties. These differences, summarized in the table below, can significantly influence the pharmacokinetic and pharmacodynamic profiles of drug candidates derived from these scaffolds.

Property	4-Amino-5-bromonicotinic acid	5-bromonicotinic acid
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	C ₆ H ₄ BrNO ₂
Molecular Weight	217.02 g/mol	202.01 g/mol
Melting Point	Not available	178 - 180 °C
pKa (predicted)	3.08 ± 0.10	Not available
LogP (predicted)	1.1245	1.54230
Appearance	Solid	Off-white, odorless powder
Solubility	Not available	Slightly soluble in DMSO and Methanol

Structural and Electronic Visualization

The key structural difference between the two molecules is the presence of an amino group at the 4-position of the pyridine ring in **4-Amino-5-bromonicotinic acid**. This substitution has a profound effect on the electronic nature of the aromatic system.





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